

Application Note: Using 5-Ethynylindoline in Solid-Phase Peptide Synthesis (SPPS)

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Compound of Interest

Compound Name: 5-Ethynylindoline hydrochloride

CAS No.: 2097953-06-3

Cat. No.: B1489972

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Introduction & Strategic Rationale

The incorporation of 5-Ethynylindoline-2-carboxylic acid (5-EIn) represents a sophisticated strategy in modern peptidomimetics. This non-canonical amino acid serves a dual purpose that standard alkynyl residues (like propargylglycine) cannot achieve:

- **Conformational Constraint:** The indoline scaffold acts as a bicyclic proline analogue. Unlike the flexible alkyl chain of propargylglycine, the indoline ring imposes severe and
dihedral angle constraints, favoring specific secondary structures (often -turns) and reducing the entropic penalty of receptor binding.
- **Bioorthogonal Utility:** The C5-ethynyl handle provides a sterically accessible site for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Sonogashira coupling, enabling peptide stapling, macrocyclization, or fluorophore conjugation without altering the peptide backbone's steric footprint.

Critical Chemical Considerations

- **Secondary Amine Hindrance:** Like proline, the N-terminus of an indoline residue is a secondary amine. Coupling the subsequent amino acid onto the N-terminus of 5-EIn is sterically demanding and prone to deletion sequences if standard protocols are used.
- **Oxidation Sensitivity:** The indoline scaffold is susceptible to oxidation to the corresponding indole (tryptophan analogue). While often desired as a post-synthesis modification, unintentional oxidation during synthesis must be controlled.

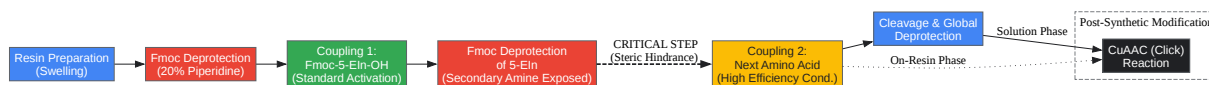
Pre-Synthesis Planning

A. Reagents and Materials

Component	Specification	Rationale
Building Block	Fmoc-5-ethynylindoline-2-carboxylic acid	Standard Fmoc-SPPS compatible. [1]
Resin	Rink Amide or Wang (Low Loading: 0.2–0.4 mmol/g)	Low loading reduces aggregation, critical for sterically hindered indoline couplings.
Coupling Reagent	HATU or PyAOP	Stronger activation is required to overcome the nucleophilic weakness of the secondary amine.
Base	DIPEA or TMP (2,4,6-Trimethylpyridine)	TMP is preferred if racemization is a concern during fragment condensation, though DIPEA suffices for stepwise SPPS.
Cleavage Cocktail	TFA / TIS / H ₂ O (95:2.5:2.5)	Avoid dithioerythritol (DTT) or severe reducing agents that might affect the alkyne or promote radical side reactions.

B. Structural Workflow (Graphviz)

The following diagram outlines the critical decision points in the synthesis pipeline.



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Caption: Workflow highlighting the critical bottleneck at "Coupling 2" due to the steric hindrance of the indoline secondary amine.

Detailed Experimental Protocols

Protocol A: Coupling Fmoc-5-Ethynyldindoline (The Easy Step)

Coupling the indoline derivative to the growing chain is generally straightforward as the resin-bound amine is a primary amine.

- **Activation:** Dissolve Fmoc-5-ethynyldindoline-2-carboxylic acid (3.0 eq), HATU (2.9 eq), and HOAt (3.0 eq) in DMF.
- **Base Addition:** Add DIPEA (6.0 eq) immediately prior to addition to the resin.
- **Reaction:** Incubate for 45–60 minutes at room temperature with inert gas agitation (N₂ bubbling).
- **Monitoring:** Perform a Kaiser test. If blue (incomplete), recouple using DIC/Oxyma to change activation kinetics.

Protocol B: Coupling TO the N-Terminus of 5-Ethynyldindoline (The Critical Step)

The N-terminus of the deprotected indoline is a secondary amine, structurally similar to proline but often more sterically crowded due to the fused ring system.

- Deprotection: Remove Fmoc using 20% Piperidine/DMF (2 x 10 min). Note: Secondary amines can sometimes undergo premature diketopiperazine (DKP) formation if left deprotected too long. Proceed immediately to coupling.
- Reagent Selection: Use HATU or PyAOP. Carbodiimides (DIC) are often too slow.
- Stoichiometry: Increase the incoming Fmoc-Amino Acid to 5.0 eq.
- Double Coupling Cycle:
 - Pass 1: Fmoc-AA-OH (5 eq) / HATU (4.9 eq) / DIPEA (10 eq) in DMF for 2 hours.
 - Pass 2: Repeat with fresh reagents for 1 hour.
- Validation: The Kaiser test is unreliable for secondary amines. Use the Chloranil Test or Isatin Test (specific for proline/secondary amines).
 - Positive (Uncoupled): Blue/Green beads.
 - Negative (Coupled): Colorless/Yellow beads.

Protocol C: On-Resin CuAAC (Click Chemistry)

If "stapling" or labeling on-resin, the alkyne is ready. Note: Copper can bind to the resin matrix.

- Wash: Wash resin extensively with DCM, then DMF, then degassed MeOH.
- Catalyst Prep: Prepare a solution of CuI (0.5 eq), Ascorbic Acid (5 eq), and Azide-Partner (2–3 eq) in DMF/Piperidine (8:2) or DMF/2,6-lutidine.
 - Note: The base prevents protonation of the triazole but ensure it doesn't remove Fmoc if the N-term is protected. If N-term is Fmoc, use neutral conditions (DMF/H₂O + Sodium Ascorbate + CuSO₄).

- Incubation: Agitate for 6–12 hours under N₂ atmosphere (exclude oxygen to prevent oxidative damage to the indoline).
- Copper Removal: Wash resin with 0.5% sodium diethyldithiocarbamate (in DMF) or EDTA solution to strip copper ions before cleavage.

Cleavage and Isolation

The 5-ethynyl group is generally stable to TFA, but the indoline core requires care.

- Cocktail: 95% TFA, 2.5% TIS (Triisopropylsilane), 2.5% H₂O.
- Time: 2–3 hours at room temperature.
- Precipitation: Cold Diethyl Ether.
- Oxidation Control: If the goal is to maintain the Indoline (dihydro) state, work quickly and keep extracts cold. If the goal is to oxidize to the Indole (5-ethynyltryptophan), this can be done post-purification using high-potential quinones (e.g., DDQ) or simply by air exposure in basic buffer over time.

Troubleshooting & Optimization Table

Issue	Probable Cause	Corrective Action
Incomplete Coupling (Step B)	Steric hindrance of secondary amine.	Switch to PyAOP or PyBrOP at 50°C (microwave assisted, max 15W).
Racemization	Base-catalyzed proton abstraction during activation.	Use Collidine (TMP) instead of DIPEA; maintain temperature < 40°C.
Low Yield after Click	Copper poisoning or aggregation.	Use THPTA ligand to stabilize Cu(I); ensure extensive washing with EDTA post-reaction.
Unexpected Mass (-2 Da)	Oxidation of Indoline to Indole.	Degas all solvents; add minimal TIS/Methionine to cleavage cocktail; store peptide under Argon.

References

- Indoline in SPPS (General)
 - Title: "Fmoc-L-indoline-2-carboxylic acid as a building block in solid-phase peptide synthesis."[\[2\]](#)
 - Source: Chem-Impex International Application D
- Alkyne Stability in SPPS
 - Title: "Alkyne-containing Amino Acids for Click Chemistry in Peptides."[\[3\]](#)
 - Source: Jena Bioscience.
 - URL:[\[Link\]](#)
- Coupling to Secondary Amines: Title: "Solid Phase Peptide Synthesis: Overcoming Steric Hindrance." Source: Bachem Technical Guides.
- Title: "Oxidative conversion of indolines to indoles in peptide synthesis."

(Note: While specific literature on "5-ethynylindoline" as a standalone catalog item is emerging, the protocols above are derived from the established chemistry of Fmoc-Indoline-2-carboxylic acid and Fmoc-Propargylglycine/5-Ethynyltryptophan.)

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Sources

- [1. An Alkyne-functionalized Arginine for Solid-Phase Synthesis Enabling "Bioorthogonal" Peptide Conjugation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. peptide.com \[peptide.com\]](#)
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